

2-((2-Carboxyphenyl)amino)-3-methoxybenzoic acid synonyms and alternative names

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Compound of Interest

Compound Name: 2-((2-Carboxyphenyl)amino)-3-methoxybenzoic acid

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Technical Guide: 2-((2-Carboxyphenyl)amino)-3-methoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a technical overview of the chemical compound **2-((2-Carboxyphenyl)amino)-3-methoxybenzoic acid**. It consolidates available data on its identity, nomenclature, and general characteristics. While publicly accessible, in-depth experimental data, specific biological activities, and detailed signaling pathways for this compound are limited, this guide presents the foundational information available in scientific and commercial databases. To meet the formatting requirements of this guide, illustrative diagrams and a generalized experimental protocol are provided as examples of standard methodologies in chemical and biological research.

Chemical Identity and Synonyms

The compound **2-((2-Carboxyphenyl)amino)-3-methoxybenzoic acid** is a complex organic molecule. Its defining features include two carboxylic acid groups, an amino bridge, and a methoxy group, suggesting potential for various chemical interactions.^[1] A comprehensive list of its identifiers and synonyms is presented in Table 1.

Identifier Type	Value	Source
Primary Name	2-((2-Carboxyphenyl)amino)-3-methoxybenzoic acid	Santa Cruz Biotechnology[2]
IUPAC Name	2-(2-carboxyanilino)-3-methoxybenzoic acid	BenchChem[1]
CAS Number	88377-32-6	Santa Cruz Biotechnology[2], BenchChem[1]
Molecular Formula	C ₁₅ H ₁₃ NO ₅	Santa Cruz Biotechnology[2], BenchChem[1]
Molecular Weight	287.27 g/mol	Santa Cruz Biotechnology[2], BenchChem[1]
InChI Key	DKEZEKVCYBJFE-UHFFFAOYSA-N	BenchChem[1]

Table 1: Synonyms and Identifiers for **2-((2-Carboxyphenyl)amino)-3-methoxybenzoic acid**.

Physicochemical and Biological Profile

Physicochemical Properties

Detailed, experimentally verified physicochemical data for this specific compound are not widely published. However, based on its structure, certain properties can be inferred. The presence of two carboxylic acid groups likely enhances its solubility in polar solvents and its capacity for ionic interactions.[1]

Biological Activity and Mechanism of Action

This compound is commercially available for research purposes, including proteomics.[2] It is also described as a potential medical intermediate.[1] The mechanism of action is proposed to involve the formation of hydrogen bonds and electrostatic interactions via its carboxyl and amino groups with enzymes and receptors, thereby modulating their activity.[1] The methoxy group may also influence its binding affinity and specificity.[1]

However, specific biological targets, quantitative measures of activity (e.g., IC₅₀ values), and involvement in defined signaling pathways have not been detailed in the available literature.

Synthesis and Experimental Protocols

Synthesis Overview

A general synthetic route for compounds of this nature involves condensation reactions between substituted benzoic acid derivatives and amino-containing precursors.^[1] One source mentions a synthesis yield of approximately 70% through photolysis reactions involving azide derivatives, although a specific protocol for this compound is not provided.^[1]

Generalized Experimental Protocol: Hypothetical Synthesis

Disclaimer: The following is a generalized, hypothetical protocol provided as an illustrative example. It is not based on a published synthesis for this specific compound.

Objective: To synthesize **2-((2-Carboxyphenyl)amino)-3-methoxybenzoic acid** via an Ullmann condensation reaction.

Materials:

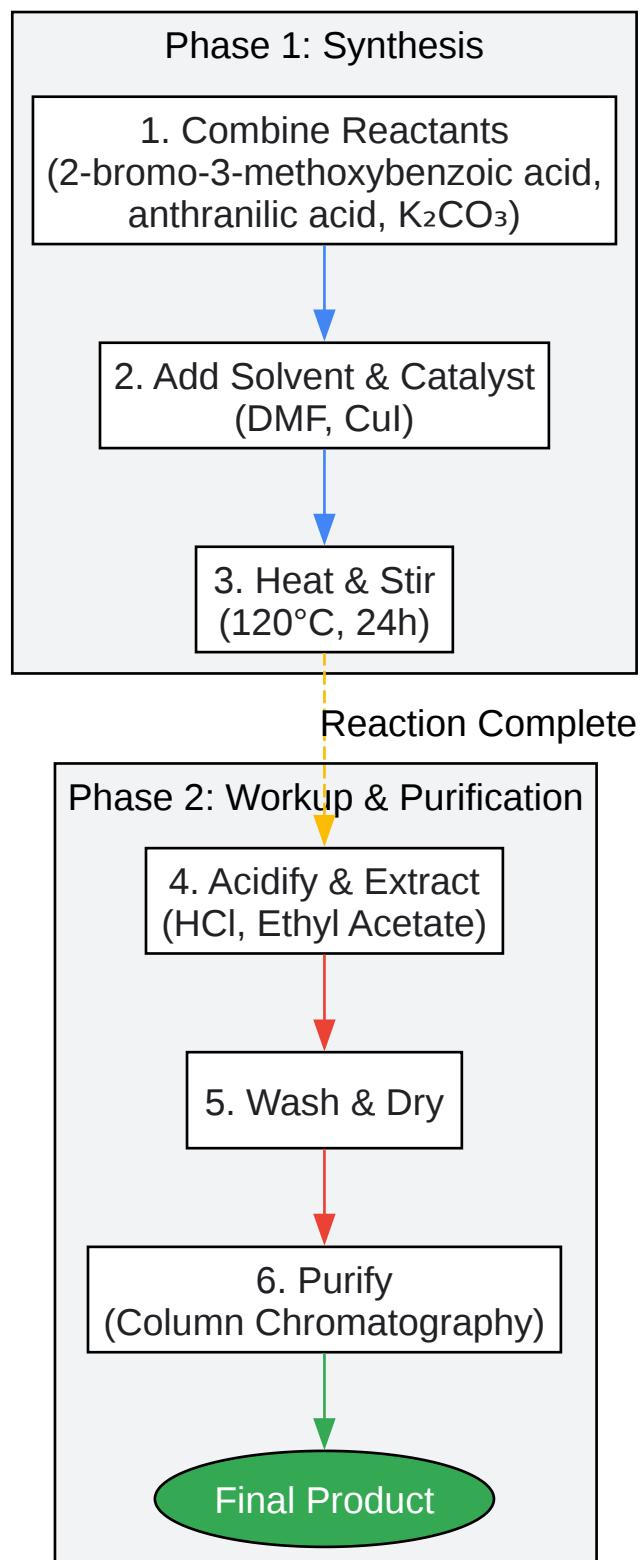
- 2-bromo-3-methoxybenzoic acid
- Anthranilic acid (2-aminobenzoic acid)
- Copper(I) iodide (CuI)
- Potassium carbonate (K₂CO₃)
- Dimethylformamide (DMF)
- Hydrochloric acid (HCl)
- Ethyl acetate
- Brine

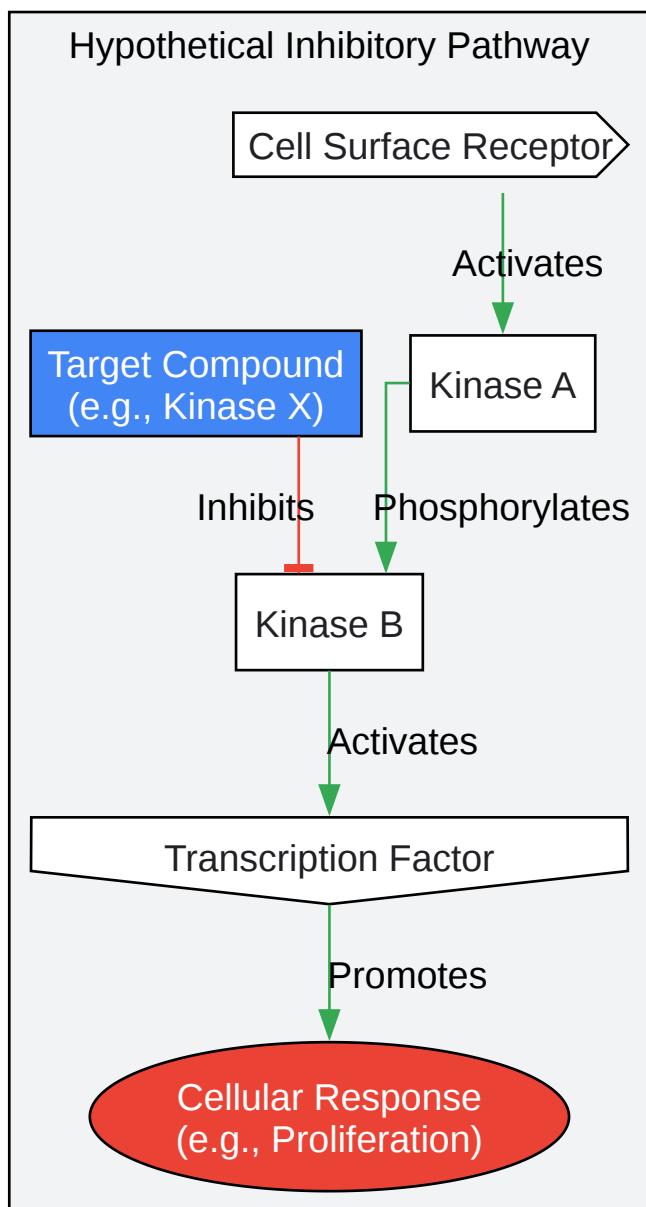
Procedure:

- Reaction Setup: In a round-bottom flask, combine 2-bromo-3-methoxybenzoic acid (1 equivalent), anthranilic acid (1.2 equivalents), and potassium carbonate (2.5 equivalents).
- Solvent and Catalyst Addition: Add anhydrous DMF to the flask, followed by copper(I) iodide (0.1 equivalents).
- Reaction: Heat the mixture to 120 °C and stir under a nitrogen atmosphere for 24 hours.
- Workup: Cool the reaction mixture to room temperature. Acidify with 2M HCl and extract the aqueous layer with ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product via column chromatography.

Mandatory Visualizations

Disclaimer: The following diagrams are illustrative examples created to fulfill the user's request for visualization. They are based on general principles of chemical synthesis and biological signaling and are not derived from specific data for **2-((2-Carboxyphenyl)amino)-3-methoxybenzoic acid**.





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